

Comparative Study: 2-(Benzylamino)-2-methylpropan-1-ol Versus Other Amino Alcohols

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Compound of Interest

Compound Name: 2-(Benzylamino)-2-methylpropan-1-ol

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A Technical Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive comparison of **2-(Benzylamino)-2-methylpropan-1-ol**, a beta-2 adrenergic agonist, with other notable amino alcohols. The comparison encompasses physicochemical properties, pharmacological actions, and relevant experimental protocols to support further research and development. The selected comparators include established β 2-agonists such as Salbutamol, Terbutaline, and the non-selective β -agonist Isoproterenol, alongside structurally simpler amino alcohols like Ethanolamine and Propanolamine, to provide a broad context for evaluation.

Comparative Physicochemical Properties

The fundamental physicochemical characteristics of a compound are critical determinants of its biological activity, formulation, and delivery. The following table summarizes key properties of **2-(Benzylamino)-2-methylpropan-1-ol** and its comparators.

Property	2-(Benzylamino)-2-methylpropan-1-ol	Salbutamol (Albuterol)	Terbutaline	Isoproterenol	Ethanolamine	3-Amino-1-propanol
Molecular Formula	C ₁₁ H ₁₇ NO[1]	C ₁₃ H ₂₁ NO ₃ [2]	C ₁₂ H ₁₉ NO ₃ [3]	C ₁₁ H ₁₇ NO ₃ [4]	C ₂ H ₇ NO[5]	C ₃ H ₉ NO
Molecular Weight (g/mol)	179.26[1][6]	239.31[2][7]	225.28[3][8]	211.26[4][9]	61.08[10]	75.11[11]
Melting Point (°C)	68-70[1][12]	157-160[13]	~247[8]	165-175 (dec.)[14]	10.3[15]	10-12
Boiling Point (°C)	300.8 (Predicted) [1][12]	382.0 (Rough Est.)[13]	N/A	192 (Rough Est.)[14]	170[15]	184-187
pKa	14.55 (Predicted) [1][12]	9.3, 10.3[16]	8.65[8]	N/A	9.5[5]	9.84[11]
Solubility	Soluble in Chloroform, DMSO, Methanol[1][12]	Sparingly soluble in water, soluble in ethanol[7][13]	1 g/1.5 mL water[8]	Freely soluble in water[14]	Miscible with water[5]	Soluble in water

Comparative Pharmacological Properties

The primary pharmacological action of **2-(Benzylamino)-2-methylpropan-1-ol** is the stimulation of beta-2 adrenergic receptors. This mechanism is shared with other clinically significant bronchodilators.

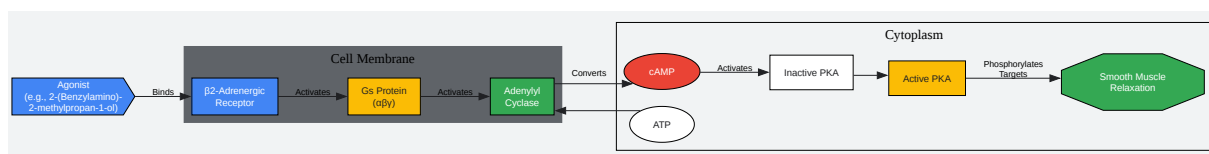
Parameter	2-(Benzylamino)-2-methylpropan-1-ol	Salbutamol	Terbutaline	Isoproterenol
Drug Class	Beta-2 Adrenergic Agonist	Short-acting, selective Beta-2 Adrenergic Agonist[2][13]	Selective Beta-2 Adrenergic Agonist[3][8]	Non-selective Beta-Adrenergic Agonist[9]
Mechanism of Action	Stimulates β 2-receptors, leading to adenylyl cyclase activation, increased cAMP, and smooth muscle relaxation.[17][18]	Selectively activates β 2-receptors, causing relaxation of airway smooth muscle.[2]	Selectively binds to and activates β 2-receptors, increasing cAMP levels and relaxing bronchial smooth muscle.[8]	Acts on both β 1 and β 2-receptors, causing bronchodilation and cardiac stimulation.[9]
Primary Clinical Use	Potential as a bronchodilator. Also used as a ligand in organic synthesis.[1][12]	Treatment of asthma and Chronic Obstructive Pulmonary Disease (COPD). [2][13]	Bronchodilator for asthma and tocolytic agent. [3]	Treatment of bradycardia, heart block, and bronchospasm. [9]

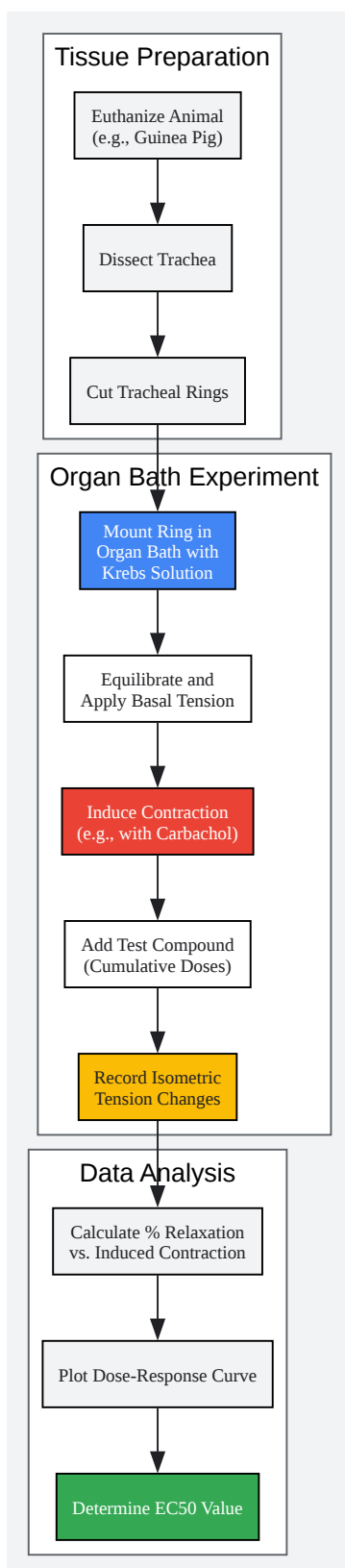
Signaling Pathway and Experimental Workflows

Beta-2 Adrenergic Receptor Signaling Pathway

The activation of the β 2-adrenergic receptor (β 2AR) by an agonist like **2-(Benzylamino)-2-methylpropan-1-ol** initiates a well-defined intracellular signaling cascade. This process begins with the receptor coupling to a stimulatory G-protein (Gs), which in turn activates adenylyl cyclase.[19][20] This enzyme catalyzes the conversion of ATP to cyclic AMP (cAMP).[21]

Elevated cAMP levels activate Protein Kinase A (PKA), which phosphorylates various downstream targets, ultimately leading to a decrease in intracellular calcium and relaxation of smooth muscle tissue, such as that in the bronchi.[17][22]





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